

Primeverin: A Technical Overview of its Chemical Structure and Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Primeverin*

Cat. No.: B093055

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Primeverin is a naturally occurring glycoside. This document provides a concise technical overview of its chemical structure and known physicochemical properties based on publicly available data. All quantitative data is summarized for clarity. Due to the limited availability of published research, detailed experimental protocols, biological activities, and associated signaling pathways for **Primeverin** are not extensively documented in the current scientific literature.

Chemical Structure and Identity

Primeverin is chemically classified as a glycoside, consisting of a disaccharide (primeverose) attached to an aglycone moiety.

- IUPAC Name: methyl 4-methoxy-2-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-[[[(2S,3R,4S,5R)-3,4,5-trihydroxyoxan-2-yl]oxymethyl]oxan-2-yl]oxybenzoate[1]
- Molecular Formula: C₂₀H₂₈O₁₃[1]
- Canonical SMILES: COC1=CC(=C(C=C1)C(=O)OC)O[C@H]2--INVALID-LINK--CO[C@H]3--INVALID-LINK--O)O)O)O)O">C@@HO[1]
- InChI Key: DZRVGBRAMLSDQ-HSMQXHTESA-N[1]

Physicochemical Properties

The following table summarizes the key physicochemical properties of **Primeverin**.

Property	Value	Source
Molecular Weight	476.4 g/mol	[1] [2]
Monoisotopic Mass	476.15299094 Da	[1] [2]
XLogP3-AA (LogP)	-2.5	[1] [2]
Hydrogen Bond Donor Count	7	PubChem
Hydrogen Bond Acceptor Count	13	PubChem
Rotatable Bond Count	9	PubChem
Exact Mass	476.15299094 Da	[1] [2]
Topological Polar Surface Area	221 Å ²	PubChem
Heavy Atom Count	33	PubChem
Complexity	635	[1] [2]

Biological Activity and Signaling Pathways

Based on the conducted literature search, there is limited specific information available regarding the biological activity, mechanism of action, and associated signaling pathways of **Primeverin**. While research exists on other natural compounds and their effects on various signaling cascades, such as the NF-κB, PI3K/Akt/mTOR, and MAPK pathways, direct evidence linking **Primeverin** to these or other specific pathways is not well-documented in the available scientific literature.

Experimental Protocols

Detailed experimental protocols for the isolation, chemical synthesis, or specific bioassays of **Primeverin** are not readily available in the public domain. General methodologies for the

synthesis and analysis of related glycosides may be adaptable, but specific, validated protocols for **Primeverin** have not been identified in the current search.

Visualization of Signaling Pathways and Workflows

As no specific signaling pathways or detailed experimental workflows for **Primeverin** were identified in the literature, no diagrams could be generated.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Primeverin | C20H28O13 | CID 3038513 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov/compound/3038513)]
- 2. Pristimerin Exerts Pharmacological Effects Through Multiple Signaling Pathways: A Comprehensive Review - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Primeverin: A Technical Overview of its Chemical Structure and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b093055#primeverin-chemical-structure-and-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com